

Technical Guide: Reactivity & Applications of N-[2-(Phenylthio)ethyl]-2-propen-1-amine

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Compound of Interest

Compound Name: *N*-[2-(Phenylthio)ethyl]-2-propen-1-amine

CAS No.: 188642-29-7

Cat. No.: B1284122

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Executive Summary

N-[2-(Phenylthio)ethyl]-2-propen-1-amine (CAS: variable/generic structure) represents a "privileged scaffold" in medicinal chemistry due to its 1,4-heteroatom relationship (S–C–C–N) and the presence of a reactive allyl handle. This molecule serves as a divergent intermediate:

- **Kinetic Nucleophile:** The secondary amine allows for rapid diversification via acylation, alkylation, or sulfonylation.
- **Soft Nucleophile:** The phenylthio ether provides a handle for oxidation (to sulfoxides/sulfones) or participation in neighboring group effects.
- **Cyclization Precursor:** The allyl group, in proximity to both N and S, enables iodocyclization and transition-metal catalyzed carboamination, granting access to thiazolidines, thiazines, and functionalized pyrrolidines.

Chemical Profile & Reactivity Landscape

Structural Analysis

The molecule contains three distinct reactive centers with orthogonal reactivity profiles:

Functional Group	Character	Key Reactivity
Secondary Amine (Amine)	Hard Nucleophile	Acylation, Reductive Amination, Alkylation.
Phenyl Thioether (Ph-S-)	Soft Nucleophile	Oxidation to Sulfoxide/Sulfone, Pummerer rearrangement, Sulfonium salt formation.
Allyl Group (-CH ₂ -CH=CH ₂)	Electrophile / π -System	Electrophilic addition, Radical acceptor, RCM (Ring-Closing Metathesis).

Chemoselectivity Strategy

- N-Selectivity:** Under basic or neutral conditions, the nitrogen atom is the kinetic nucleophile. Electrophiles like acyl chlorides or isocyanates will react exclusively at the nitrogen.
- S-Selectivity:** The sulfur atom is less nucleophilic towards hard electrophiles but can be targeted by soft alkylating agents (e.g., MeI) or specific oxidants (e.g., NaIO₄).
- Cyclization:** Activation of the allyl double bond (e.g., by $\text{Pd}(\text{PPh}_3)_4$ or $\text{Cu}(\text{OTf})_2$) triggers intramolecular attack by the N or S, leading to heterocycles.

Key Transformations & Mechanisms[1]

Pathway A: N-Functionalization (Amide/Urea Synthesis)

The most direct application is the conversion of the secondary amine into an amide or urea. This locks the nitrogen lone pair, preventing N-oxidation and altering the conformation for subsequent cyclizations.

Mechanism: The amine lone pair attacks the carbonyl carbon of the electrophile (e.g., Benzoyl Chloride). The tetrahedral intermediate collapses, expelling the leaving group (

).

Pathway B: Iodocyclization (Heterocycle Formation)

This is the most "high-value" transformation. Treatment with Iodine (

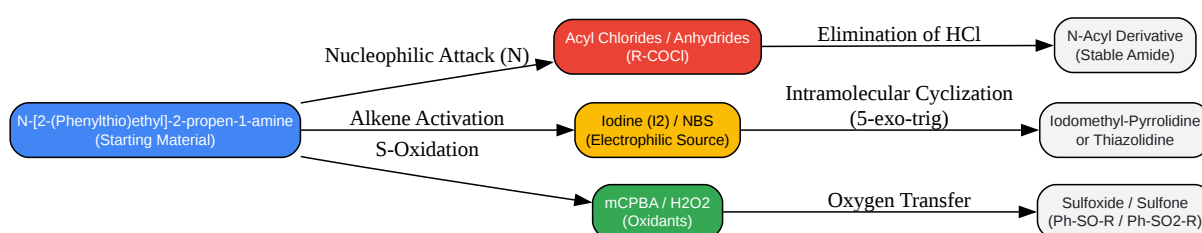
) activates the alkene, promoting intramolecular nucleophilic attack.

- 5-exo-trig vs. 6-endo-trig: Depending on conditions and N-protection, the nitrogen can attack the iodonium intermediate to form a pyrrolidine (5-membered) or piperidine (6-membered) ring.
- S-Participation: If the nitrogen is deactivated (e.g., amide), the sulfur may participate, leading to thiazolidinium species or rearrangement products.

Pathway C: Sulfur Oxidation

Controlled oxidation transforms the sulfide into a sulfoxide (chiral center potential) or sulfone. This alters the electronics of the ethyl linker and can serve as a directing group for lithiation.

Visualizing the Pathways (Graphviz Diagram)



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Caption: Divergent synthetic pathways for **N-[2-(Phenylthio)ethyl]-2-propen-1-amine** showing N-acylation, Iodocyclization, and S-oxidation.

Experimental Protocols

Protocol 1: Chemoselective N-Acylation (Amide Synthesis)

Objective: Synthesis of N-allyl-N-(2-(phenylthio)ethyl)benzamide.

- Setup: Flame-dry a 50 mL round-bottom flask (RBF) equipped with a magnetic stir bar and purge with Nitrogen ().
- Solvent: Add Dichloromethane (DCM) (10 mL) and **N-[2-(Phenylthio)ethyl]-2-propen-1-amine** (1.0 mmol, 193 mg).
- Base: Add Triethylamine () (1.5 mmol, 210 μ L) to scavenge HCl. Cool the mixture to in an ice bath.
- Addition: Dropwise add Benzoyl Chloride (1.1 mmol, 128 μ L) over 5 minutes.
- Reaction: Allow to warm to Room Temperature (RT) and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 3:1).
- Workup: Quench with saturated (10 mL). Extract with DCM (mL). Wash organics with Brine, dry over , and concentrate.
- Purification: Flash column chromatography (

, Hexane/EtOAc gradient).

Protocol 2: Iodine-Mediated Cyclization (Iodocyclization)

Objective: Synthesis of the iodomethyl-pyrrolidine derivative (assuming N-attack preference).

- Setup: Dissolve the amine (or its N-protected variant if N-alkylation is undesired) (1.0 mmol) in Acetonitrile (MeCN) (15 mL).
- Reagent: Add Sodium Bicarbonate () (3.0 mmol) as a base.
- Cyclization: Cool to . Add Iodine () (1.2 mmol, 305 mg) portion-wise.
- Stir: Stir at for 1 hour, then warm to RT and stir overnight in the dark.
- Quench: Add saturated aqueous Sodium Thiosulfate () to reduce excess iodine (solution turns from purple/brown to colorless).
- Extraction: Extract with Ethyl Acetate. Dry and concentrate.
- Analysis: NMR should show the disappearance of alkene protons (5.0-6.0 ppm) and appearance of diastereotopic protons adjacent to the iodine.

Quantitative Data Summary

Reaction Type	Electrophile	Solvent	Temp	Typical Yield	Key Byproduct
N-Acylation	R-COCl	DCM / THF		85-95%	HCl salts
N-Sulfonylation	TsCl / MsCl	DCM / Pyridine		80-90%	HCl salts
Iodocyclization		MeCN / DCM		60-80%	HI (scavenged)
S-Oxidation		MeOH /		90%	-

References

- Iodocyclization Mechanisms
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Sources

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